

An In-depth Technical Guide to **tert-Butyl 2-aminobenzoate**

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Compound of Interest

Compound Name: *tert-Butyl 2-aminobenzoate*

Cat. No.: B153150

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of **tert-Butyl 2-aminobenzoate**, a key intermediate in organic synthesis, particularly in the preparation of pharmacologically active compounds. This document details its chemical and physical properties, safety and handling guidelines, and a detailed experimental protocol for its synthesis.

Chemical Identity and Properties

tert-Butyl 2-aminobenzoate, also known as *tert-Butyl anthranilate*, is an aromatic amine and an ester. Its unique structure makes it a valuable building block in the synthesis of various heterocyclic compounds.

Table 1: Chemical and Physical Properties of **tert-Butyl 2-aminobenzoate**

Property	Value	Reference(s)
CAS Number	64113-91-3	[1] [2] [3] [4]
Molecular Formula	C ₁₁ H ₁₅ NO ₂	[1] [2] [3] [4]
Molecular Weight	193.24 g/mol	[1] [2] [3] [4]
Appearance	Brownish liquid	[2]
Density	1.06 g/mL at 20 °C	[1] [2] [3] [4]
Boiling Point	284.1 °C at 760 mmHg	[2]
Flash Point	142.6 °C	[2]
Refractive Index	n _{20/D} 1.540	[1] [2] [3] [4]
Solubility	Slightly soluble in Chloroform and Ethyl Acetate	[2]
Storage Temperature	2-8°C	[1] [2] [3] [4]

Spectroscopic Data

- ¹H NMR (300 MHz, CDCl₃): δ 7.82 (dd, 1H), 7.22 (ddd, 1H), 6.55-6.65 (m, 2H), 5.7 (br s, 1H), 1.58 (s, 9H).

Safety and Handling

Proper handling of **tert-Butyl 2-aminobenzoate** is crucial to ensure laboratory safety. The compound is classified with GHS07 for health hazards.

Table 2: Safety Information for **tert-Butyl 2-aminobenzoate**

Category	Information	Reference(s)
Pictogram	GHS07 (Exclamation Mark)	[3] [4]
Signal Word	Warning	[3] [4]
Hazard Statements	H317: May cause an allergic skin reaction.	[3] [4]
Precautionary Statements	P261, P272, P280, P302 + P352, P333 + P313, P362 + P364	[3] [4]
Personal Protective Equipment	Eyeshields, Faceshields, Gloves	[3]

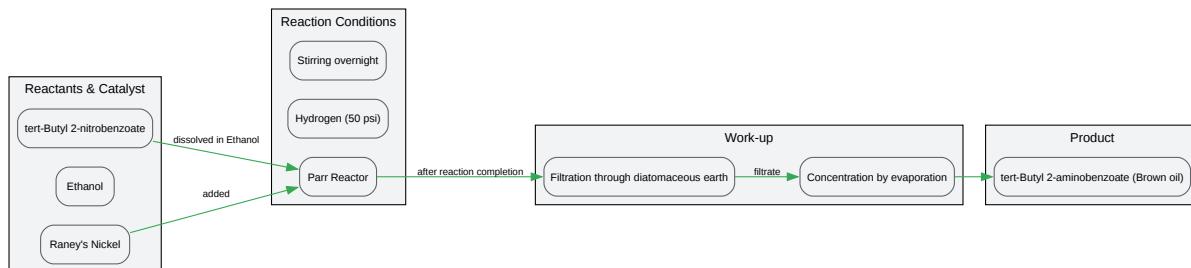
Always handle this chemical in a well-ventilated area or under a chemical fume hood. Avoid contact with skin and eyes. In case of exposure, follow the first-aid measures outlined in the safety data sheet.

Experimental Protocols

Synthesis of **tert-Butyl 2-aminobenzoate** from tert-Butyl 2-nitrobenzoate

This protocol details the reduction of a nitro group to an amine to yield the target compound.

Workflow for the Synthesis of **tert-Butyl 2-aminobenzoate**



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Caption: Synthesis of **tert-Butyl 2-aminobenzoate**.

Methodology:

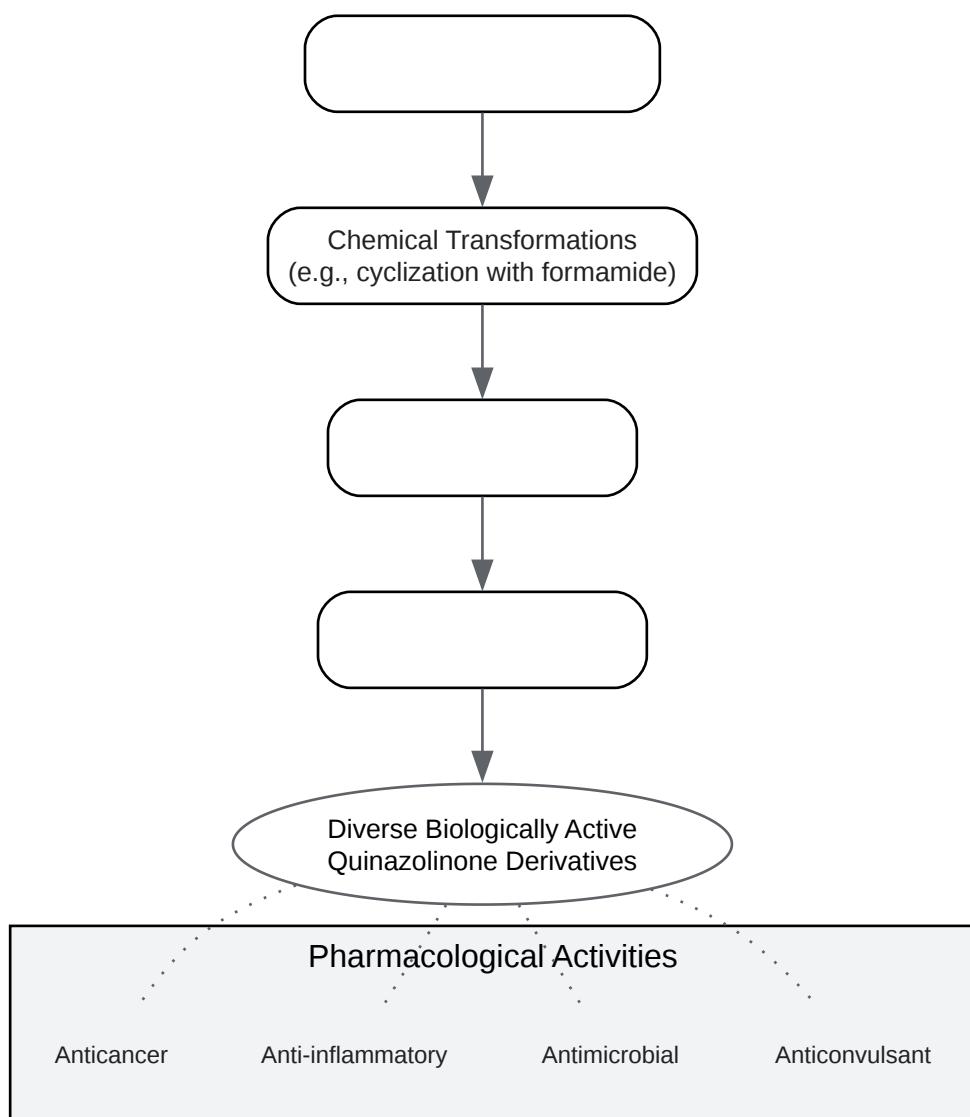
- Preparation: In a 5 L Parr reactor, dissolve tert-butyl 2-nitrobenzoate (194.8 g, 0.873 mol) in ethanol (2.5 L).
- Catalyst Addition: Add Raney's nickel catalyst (72 g), previously washed five times with ethanol, to the solution.
- Degassing: Degas the reaction system three times by evacuating and then filling it with nitrogen.
- Hydrogenation: Pressurize the system with hydrogen to an initial pressure of 30 psi. After 1.5 hours, increase the hydrogen pressure to 50 psi.
- Reaction: Stir the reaction mixture overnight. The reaction is complete in about one day, indicated by the cessation of hydrogen uptake.
- Work-up: Filter the reaction mixture through diatomaceous earth to remove the catalyst.

- Isolation: Concentrate the filtrate by evaporation to yield **tert-butyl 2-aminobenzoate** as a brown oil (160.8 g, 95% yield).

Applications in Drug Development

tert-Butyl 2-aminobenzoate is a valuable intermediate in the synthesis of quinazolinones. Quinazolinone derivatives are a class of compounds with a broad spectrum of biological activities, making them important scaffolds in drug discovery.[2][5][6]

Role in the Synthesis of Bioactive Quinazolinones



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Caption: Pathway to Bioactive Quinazolinones.

The amino and ester functionalities of **tert-Butyl 2-aminobenzoate** allow for the construction of the quinazolinone ring system. By reacting it with various reagents, a diverse library of quinazolinone derivatives can be synthesized and screened for potential therapeutic applications, including anticancer, anti-inflammatory, and antimicrobial activities.[5][6][7] The tert-butyl ester group can also serve as a protecting group that can be removed under specific conditions to allow for further molecular modifications. This versatility makes **tert-Butyl 2-aminobenzoate** a cornerstone reagent for medicinal chemists and drug development professionals.

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